

Research Application Note: 3-Piperidinylmethyl Nicotinate Hydrochloride

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Compound of Interest

Compound Name: 3-Piperidinylmethyl nicotinate
hydrochloride

CAS No.: 1219976-15-4

Cat. No.: B1394688

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Executive Summary & Compound Profile

3-Piperidinylmethyl nicotinate hydrochloride is a specialized research compound belonging to the class of nicotinate esters. Structurally, it combines the bioactive moiety of nicotinic acid (Vitamin B3) with a 3-piperidinemethanol promoiety.

Unlike simple alkyl esters (e.g., methyl nicotinate), the incorporation of the piperidine ring introduces a basic nitrogen center (pKa ~11), which, in the hydrochloride salt form, significantly alters the compound's solubility, ionization profile, and tissue interaction. This molecule is primarily utilized as a chemical probe in dermatological and pharmacological research to investigate:

- Cutaneous Microcirculation: As a rubefacient to induce controlled vasodilation via the GPR109A receptor pathway.
- Prodrug Kinetics: Studying the hydrolysis rates of heterocyclic esters by skin esterases.

- **Transdermal Bioavailability:** Assessing the impact of the piperidine ring on stratum corneum penetration compared to standard lipophilic esters.

Physicochemical Profile (Predicted)

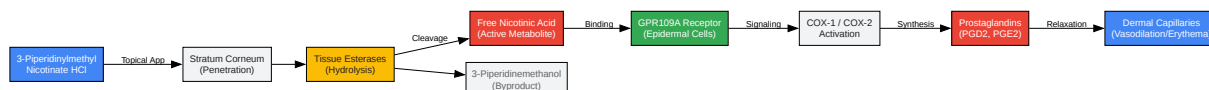
Property	Value / Description	Significance
Molecular Structure	Nicotinic acid esterified with 3-hydroxymethylpiperidine	Dual-pharmacophore (Niacin + Piperidine)
Salt Form	Hydrochloride (HCl)	Water soluble; suitable for aqueous vehicles
Mechanism	Prostaglandin-mediated Vasodilation	Activates GPR109A COX-1/2 PGD2/PGE2 release
Primary Utility	Vasodilation Probe, Niacin Prodrug	Controlled induction of erythema (flush response)

Mechanism of Action & Signaling Pathway[2]

The research utility of 3-Piperidinylmethyl nicotinate relies on its hydrolysis into free nicotinic acid. Upon topical application, the ester penetrates the stratum corneum.[1] Intracellular esterases cleave the molecule, releasing nicotinic acid, which binds to the G-Protein Coupled Receptor 109A (GPR109A/HCA2) on Langerhans cells and keratinocytes.

Pathway Visualization

The following diagram illustrates the conversion and signaling cascade leading to the measurable endpoint (vasodilation).



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Figure 1: Pharmacodynamic pathway of 3-Piperidinylmethyl nicotinate from application to vasodilatory response.

Application Protocols

Protocol A: In Vitro Skin Permeation Assay (Franz Diffusion Cell)

Objective: To quantify the flux and lag time of 3-Piperidinylmethyl nicotinate across a membrane model compared to methyl nicotinate.

Materials:

- Franz Diffusion Cells (vertical, glass).
- Membrane: Synthetic Strat-M® membrane or excised porcine ear skin (dermatomed to 500 µm).
- Receptor Fluid: Phosphate Buffered Saline (PBS) pH 7.4 + 0.05% Sodium Azide (to prevent bacterial growth).
- HPLC System with UV detector (260 nm).

Methodology:

- Preparation: Degas the Receptor Fluid and fill the receptor chamber (maintain at 32°C via water jacket). Ensure no bubbles exist under the membrane.
- Dosing: Apply 200 µL of a 50 mM solution of 3-Piperidinylmethyl nicotinate HCl (in water or propylene glycol vehicle) to the donor compartment.
 - Control: Run a parallel cell with Methyl Nicotinate (50 mM).
- Sampling: Withdraw 200 µL from the sampling port at T = 0, 0.5, 1, 2, 4, 6, and 24 hours. Immediately replace with fresh, pre-warmed Receptor Fluid.

- Analysis: Analyze samples via HPLC to detect both the parent ester and the hydrolyzed nicotinic acid.
 - Note: The presence of free nicotinic acid in the receptor fluid indicates cutaneous metabolism during transport.

Data Output: Calculate the Steady-State Flux (

) using the slope of the linear portion of the cumulative amount vs. time plot.

Protocol B: In Vivo Microcirculation Assessment (Laser Doppler Flowmetry)

Objective: To determine the "Time to Onset" and "Peak Perfusion" (vasodilation) in a rodent model or human volunteer (subject to IRB approval). This validates the compound's bioactivity as a rubefacient.[2]

Scientific Rationale: Nicotines induce a biphasic erythema. The piperidine moiety may delay onset due to increased molecular weight or alter retention in the lipid bilayer compared to smaller esters.

Materials:

- Laser Doppler Flowmeter (LDF) or Speckle Contrast Imager.
- Topical vehicle: Hydrophilic cream base or Ethanol:Water (50:50).
- Test Compound: 3-Piperidinylmethyl nicotinate HCl (0.1% to 1.0% w/v).

Step-by-Step Workflow:

- Acclimatization: Allow the subject to acclimatize to the room ($22^{\circ}\text{C} \pm 1^{\circ}\text{C}$) for 20 minutes to stabilize basal blood flow.
- Baseline Recording: Record basal flux (Arbitrary Perfusion Units - APU) at the volar forearm (human) or dorsal skin (rodent) for 2 minutes.

- Application: Apply 20 μ L of the test solution to a defined circular area (1 cm diameter). Do not occlude unless testing occlusion effects.
- Continuous Monitoring: Place the LDF probe directly over the application site (non-contact mode preferred). Record perfusion continuously for 60 minutes.
- Quantification:
 - : Time to reach 2x baseline flux.
 - : Area Under the Curve (Total vasodilatory response).
 - : Peak perfusion value.

Expected Results: A "bell-shaped" curve of perfusion over time. If the piperidine group enhances lipophilicity/retention, the curve may show a delayed

and prolonged duration of action compared to methyl nicotinate.

Safety & Handling Guidelines

Signal Word:WARNING

Hazard Class	Statement	Precaution
Skin Irritation	Causes skin irritation (rubefacient).	Wear nitrile gloves. Avoid inadvertent skin contact to prevent flushing.
Eye Irritation	Causes serious eye irritation.	Wear safety goggles. Flush with water for 15 min if exposed.
Respiratory	May cause respiratory irritation.	Handle powder in a fume hood.

Specific Handling Note: This compound is designed to penetrate skin.[3] If spilled on skin, wash immediately with cold water and soap. Do not use hot water, as it dilates capillaries and accelerates absorption.

References

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 - Guy, R. H., et al. (1986). "Pharmacodynamic measurements of methyl nicotinate percutaneous absorption." *Pharmaceutical Research*, 3(3), 177-182.
 - Rationale: Establishes the gold-standard Laser Doppler protocol for nicotine
- GPR109A Mechanism
 - Benyó, Z., et al. (2005). "GPR109A (PUMA-G/HM74A) mediates nicotinic acid-induced flushing." *Journal of Clinical Investigation*, 115(12), 3634–3640.
 - Rationale: Defines the molecular pathway (Receptor -> Prostaglandins) visualized in Figure 1.
- Piperidine in Drug Design
 - Goel, R., et al. (2025). "Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action." [4] *European Journal of Medicinal Chemistry*.
 - Rationale: Supports the structural logic of using piperidine moieties to modulate pharmacokinetics and solubility.[4]
- Transdermal Diffusion Protocols
 - OECD Guideline 428. (2004).[5] "Skin Absorption: In Vitro Method." [1][6] *OECD Guidelines for the Testing of Chemicals*.
 - Rationale: The regulatory standard for the Franz Cell protocol described in Protocol A.

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